

# safe handling and disposal of 1-Bromo-6-chlorohexane

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## Compound of Interest

Compound Name: 1-Bromo-6-chlorohexane

Cat. No.: B1265839

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## Technical Support Center: 1-Bromo-6-chlorohexane

This guide provides essential information for the safe handling and disposal of **1-Bromo-6-chlorohexane**, tailored for researchers, scientists, and professionals in drug development.

## Frequently Asked Questions (FAQs)

1. What is **1-Bromo-6-chlorohexane** and what are its primary hazards?

**1-Bromo-6-chlorohexane** (CAS No: 6294-17-3) is a halogenated alkane used in various chemical syntheses, including as a PROTAC linker.<sup>[1]</sup> Its primary hazards, according to the Globally Harmonized System (GHS), include causing skin irritation and serious eye irritation.<sup>[2]</sup><sup>[3]</sup><sup>[4]</sup> It may also cause respiratory irritation.<sup>[2]</sup><sup>[4]</sup>

2. What personal protective equipment (PPE) is required when handling **1-Bromo-6-chlorohexane**?

To ensure personal safety, the following PPE should be worn:

- Eye Protection: Chemical safety goggles or glasses that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
- Hand Protection: Wear protective gloves.<sup>[2]</sup>

- Skin and Body Protection: Wear protective clothing to prevent skin contact.[2]
- Respiratory Protection: Use only in a well-ventilated area or outdoors.[2] If vapors or mists are generated, a NIOSH-approved respirator may be necessary.

### 3. What are the proper storage conditions for **1-Bromo-6-chlorohexane**?

**1-Bromo-6-chlorohexane** should be stored in a tightly closed container in a dry, cool, and well-ventilated place.[2][5] Keep it away from sources of ignition and incompatible materials such as oxidizing agents.[2][3] Some suppliers recommend storing at room temperature, while others suggest long-term storage in a cool, dry place.[2][6]

### 4. How should I dispose of **1-Bromo-6-chlorohexane** waste?

Chemical waste generators must determine if the discarded chemical is classified as hazardous waste according to US EPA guidelines (40 CFR 261.3).[2] It is crucial to consult and observe all federal, state, and local hazardous waste regulations to ensure complete and accurate classification and disposal.[2][3] One suggested method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[3] Do not empty into drains or allow it to enter the environment.[3]

## Troubleshooting Guide

Q1: I've spilled a small amount of **1-Bromo-6-chlorohexane** on my lab bench. What should I do?

A1: For a small spill, ensure adequate ventilation and wear your full PPE.[2] Absorb the spill with an inert absorbent material such as dry sand, earth, or sawdust.[3] Collect the absorbed material and place it into a suitable, closed container for disposal.[2] Wash the spill area thoroughly.

Q2: What are the first aid measures in case of accidental exposure?

A2:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. If eye irritation persists, get medical attention.[3]

- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes.[3] If skin irritation occurs, seek medical advice.[2] Remove and wash contaminated clothing before reuse.[2]
- Inhalation: Move the person to fresh air.[2] If breathing is difficult, give oxygen.[2] If not breathing, give artificial respiration. Get medical attention if symptoms occur.
- Ingestion: Clean your mouth with water and drink plenty of water afterward. Do NOT induce vomiting without medical advice.[2]

Q3: The material has been stored for a long time and appears discolored. Is it still safe to use?

A3: While the safety data sheets do not specify a shelf life, discoloration can indicate degradation or contamination. It is recommended to re-analyze the material for purity before use. If its purity is compromised, it should be disposed of according to the recommended disposal protocol.

## Data Presentation

Table 1: Physical and Chemical Properties of **1-Bromo-6-chlorohexane**

Property	Value
CAS Number	6294-17-3[6][7]
Molecular Formula	C <sub>6</sub> H <sub>12</sub> BrCl[6][7][8]
Molecular Weight	199.52 g/mol [6][7]
Appearance	Colorless to light yellow clear liquid[5][6]
Boiling Point	109-110 °C at 2 mmHg[2][6][7]
Density	1.337 g/mL at 25 °C[6][7]
Flash Point	101 °C (214 °F)[2][5][6]
Refractive Index	n <sub>20/D</sub> 1.481[6][7]

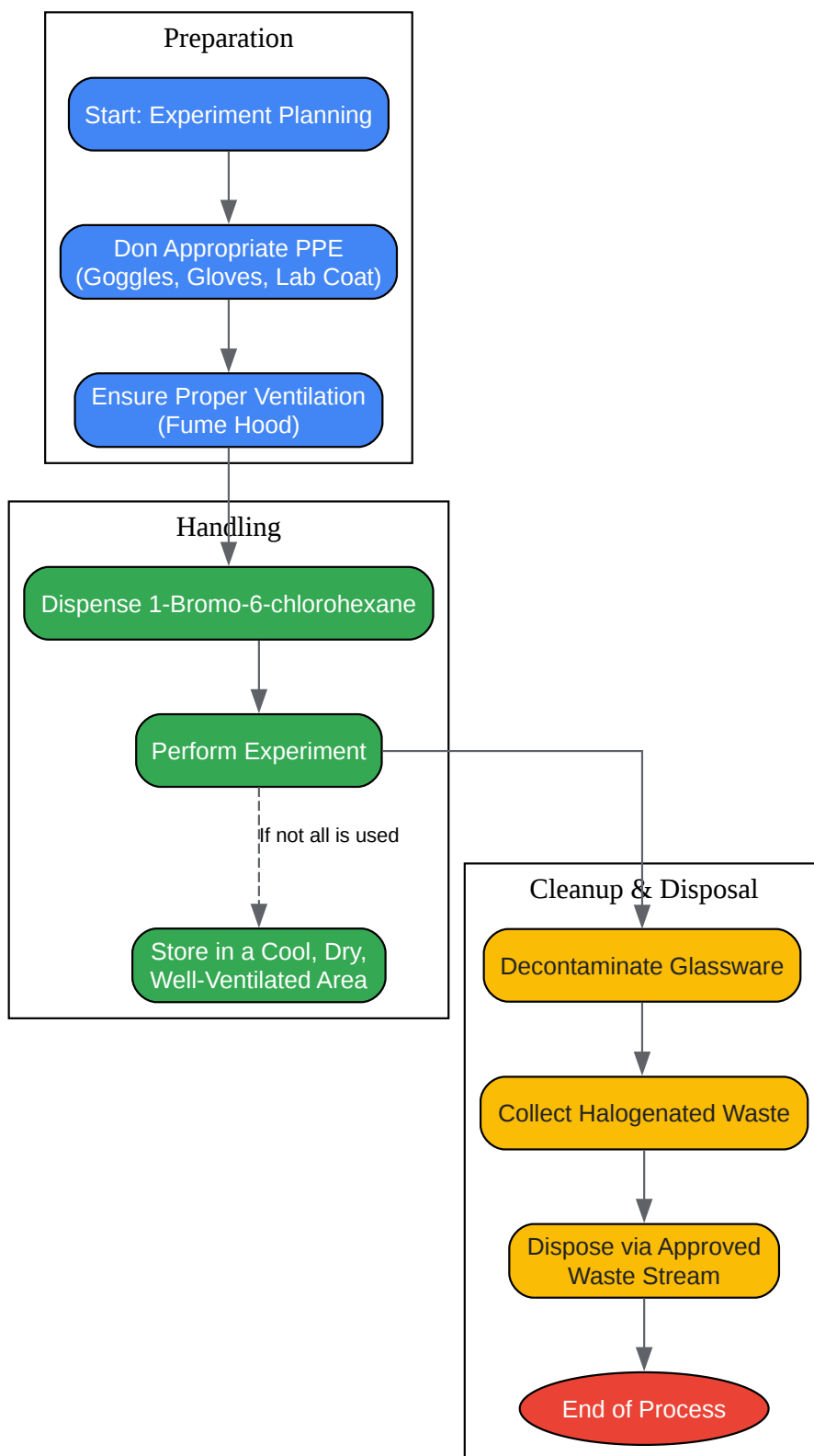
## Experimental Protocols

## Protocol 1: General Disposal of **1-Bromo-6-chlorohexane** Waste

Disclaimer: This is a general guideline. Always consult your institution's Environmental Health and Safety (EHS) department and adhere to all local, state, and federal regulations.

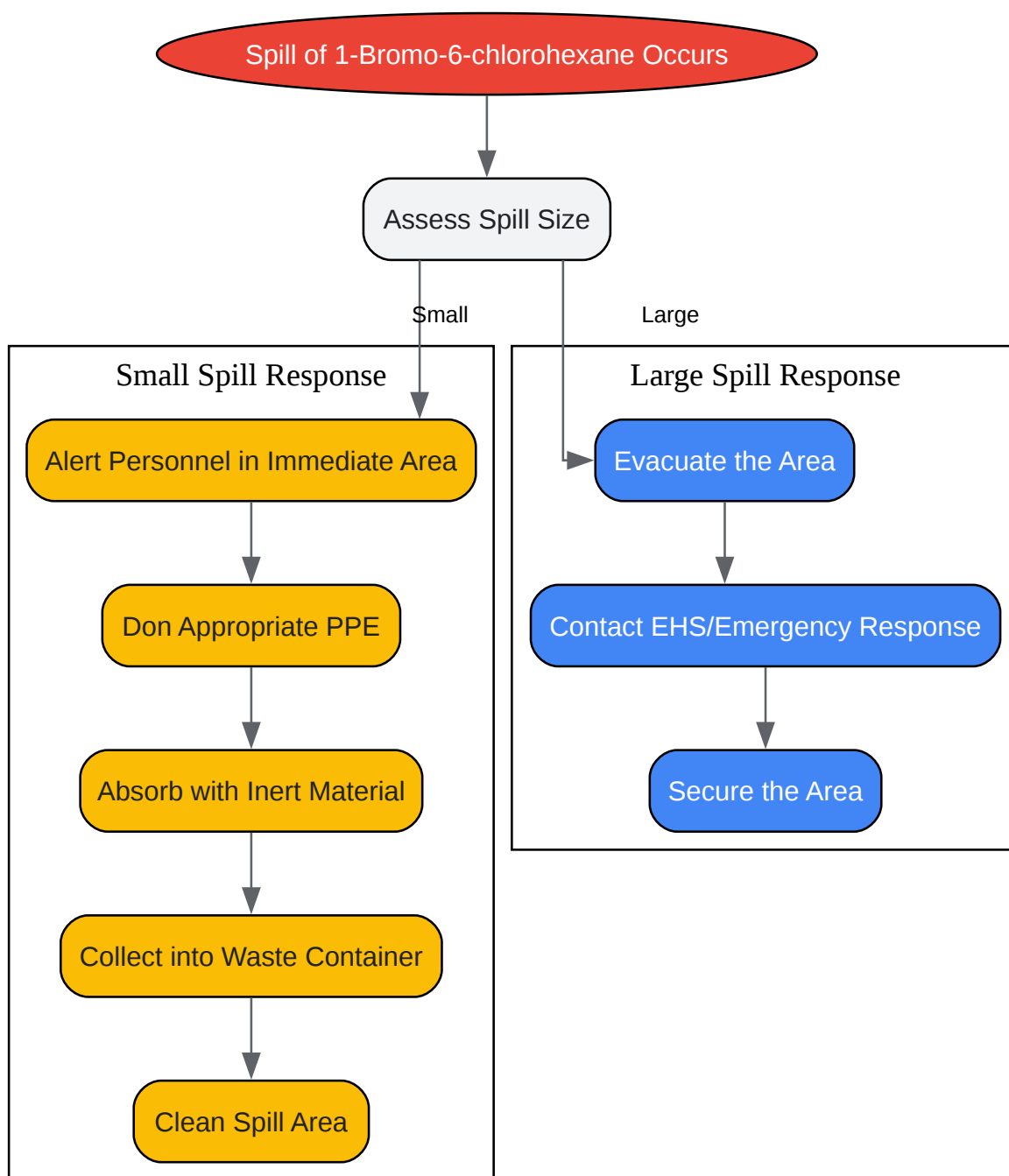
- **Waste Collection:** Collect all **1-Bromo-6-chlorohexane** waste, including contaminated consumables, in a designated, properly labeled, and sealed hazardous waste container.
- **Waste Characterization:** Characterize the waste as halogenated organic waste.
- **Consult Regulations:** Refer to your local and national hazardous waste regulations to ensure complete and accurate classification.
- **Incineration (Preferred Method):** If permissible, arrange for the waste to be transported to a licensed hazardous waste disposal facility for incineration. A chemical incinerator equipped with an afterburner and scrubber is recommended.<sup>[3]</sup>
- **Documentation:** Maintain detailed records of the waste disposal process, including the date, quantity, and method of disposal.

## Mandatory Visualizations



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Caption: Workflow for the safe handling of **1-Bromo-6-chlorohexane**.



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Caption: Decision workflow for responding to a **1-Bromo-6-chlorohexane** spill.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)